

Essential Safety and Handling Guide for Ethen-1,2-diol (Ethylene Glycol)

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Compound of Interest

Compound Name: Ethen-1,2-diol

Cat. No.: B074797

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Ethen-1,2-diol**, commonly known as ethylene glycol. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Personal Protective Equipment (PPE) for Handling Ethen-1,2-diol

When handling **Ethen-1,2-diol**, it is imperative to use appropriate Personal Protective Equipment (PPE) to prevent exposure.^{[1][2][3]} The primary routes of exposure are ingestion and skin contact, with inhalation being a risk at elevated temperatures.^[4]

1. Eye and Face Protection:

- **Safety Goggles or a Face Shield:** Always wear chemical safety goggles that provide a complete seal around the eyes.^{[2][5]} For operations with a higher risk of splashing, a face shield should be worn in addition to safety goggles.

2. Skin Protection:

- **Gloves:** Chemical-resistant gloves are mandatory. Nitrile, neoprene, and latex gloves are generally recommended for handling ethylene glycol.^{[1][5][6]} However, it is crucial to consider the breakthrough time, which is the time it takes for the chemical to permeate the

glove material. Thicker gloves generally offer greater chemical resistance but may impair dexterity.[5] Always inspect gloves for any signs of degradation or punctures before use and replace them immediately if any damage is found.

- **Lab Coat or Chemical-Resistant Apron:** A lab coat should be worn to protect against incidental splashes. For tasks involving larger quantities of **Ethen-1,2-diol**, a chemical-resistant apron over the lab coat is recommended.
- **Closed-toe Shoes:** Never wear open-toed shoes in a laboratory setting.

3. Respiratory Protection:

- **Ventilation:** **Ethen-1,2-diol** should be handled in a well-ventilated area.[1][2] For procedures that may generate vapors or aerosols, a fume hood is required.
- **Respirator:** If engineering controls are not sufficient to maintain exposure below occupational exposure limits, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[7]

Quantitative Data on Glove Performance

The following table summarizes the breakthrough times for various glove materials when in contact with **Ethen-1,2-diol**. This data is essential for selecting the appropriate gloves for specific laboratory procedures.

Glove Material	Breakthrough Time (minutes)	Recommendation
Nitrile	> 480	Recommended
Neoprene	360	Recommended
Latex	360	Recommended
Butyl	Very Good	Recommended

Note: Breakthrough times can be affected by factors such as glove thickness, chemical concentration, temperature, and the specific glove manufacturer. It is always best to consult the

manufacturer's chemical resistance guide for specific glove models.[\[5\]](#)[\[8\]](#)

Operational Plan for Handling Ethen-1,2-diol

This section provides a step-by-step guide for the safe handling of **Ethen-1,2-diol** in a laboratory setting.

1. Pre-Handling Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that a safety shower and eyewash station are readily accessible and in good working order.
- Confirm that the fume hood (if required) is functioning correctly.
- Assemble all necessary materials and equipment before starting the procedure.
- Don the appropriate PPE as specified above.

2. Handling Procedure:

- Dispense the required amount of **Ethen-1,2-diol** carefully to avoid splashing.
- Keep containers of **Ethen-1,2-diol** sealed when not in use.
- If heating **Ethen-1,2-diol**, do so in a fume hood and monitor the temperature closely.
- In case of a spill, immediately alert others in the area and follow your institution's spill cleanup protocol. Small spills can typically be absorbed with an inert material (e.g., vermiculite, sand).

3. Post-Handling:

- Properly label and store any remaining **Ethen-1,2-diol** in a cool, dry, and well-ventilated area away from incompatible materials.[\[2\]](#)
- Decontaminate the work area thoroughly.

- Follow the doffing (removal) procedure for PPE as outlined below to prevent self-contamination.

Disposal Plan for Ethen-1,2-diol and Contaminated PPE

Ethen-1,2-diol and materials contaminated with it are considered hazardous waste and must be disposed of according to federal, state, and local regulations.^{[4][9]} Never pour **Ethen-1,2-diol** down the drain.^{[2][6]}

1. Waste Segregation and Containment:

- Liquid Waste: Collect all waste **Ethen-1,2-diol** in a designated, leak-proof, and clearly labeled hazardous waste container.
- Solid Waste (Contaminated PPE): Place all disposable PPE (gloves, aprons, etc.) that has come into contact with **Ethen-1,2-diol** into a separate, labeled, and leak-proof hazardous waste container.^[10]

2. Waste Disposal:

- Arrange for the disposal of hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste management company.^[10]

Experimental Protocol: Glove Permeation Testing

The following is a summarized methodology for determining the chemical resistance of glove materials, based on the principles of ASTM F739, "Standard Test Method for Resistance of Protective Clothing Materials to Permeation by Liquids or Gases under Conditions of Continuous Contact."

Objective: To determine the breakthrough time and permeation rate of **Ethen-1,2-diol** through a specific glove material.

Materials:

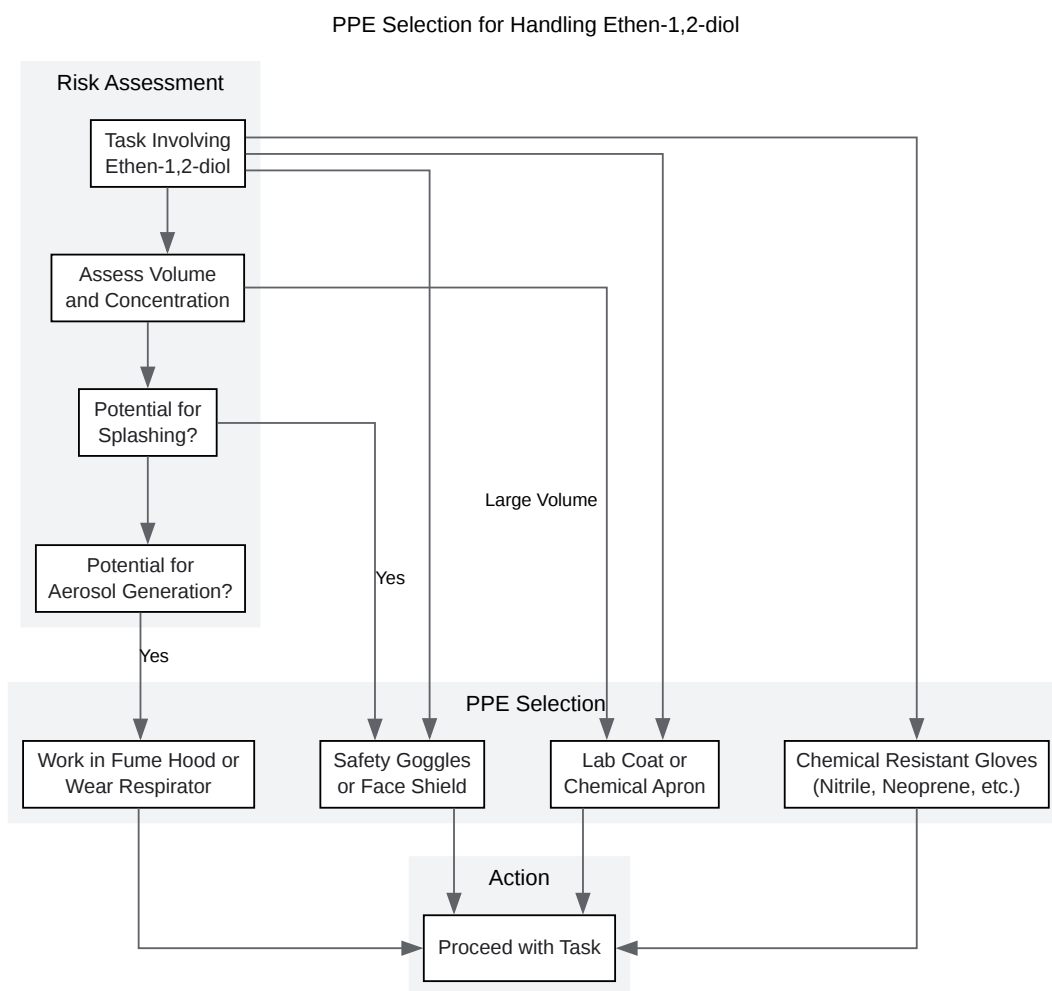
- Permeation test cell

- Glove material specimen
- **Ethen-1,2-diol** (challenge chemical)
- Collecting medium (e.g., dry air or nitrogen)
- Analytical instrument capable of detecting low concentrations of **Ethen-1,2-diol** (e.g., gas chromatograph)

Methodology:

- A specimen of the glove material is clamped between two chambers of the permeation test cell.
- The outer side of the glove specimen is exposed to **Ethen-1,2-diol** (the challenge chemical).
- A collecting medium is passed through the inner chamber, which is in contact with the inner side of the glove specimen.
- The collecting medium is continuously monitored by an analytical instrument to detect the presence of the challenge chemical.
- The breakthrough time is recorded as the time from the initial exposure to the first detection of the chemical in the collecting medium.
- The permeation rate is determined by measuring the amount of chemical that passes through the glove material over a specific period after breakthrough.

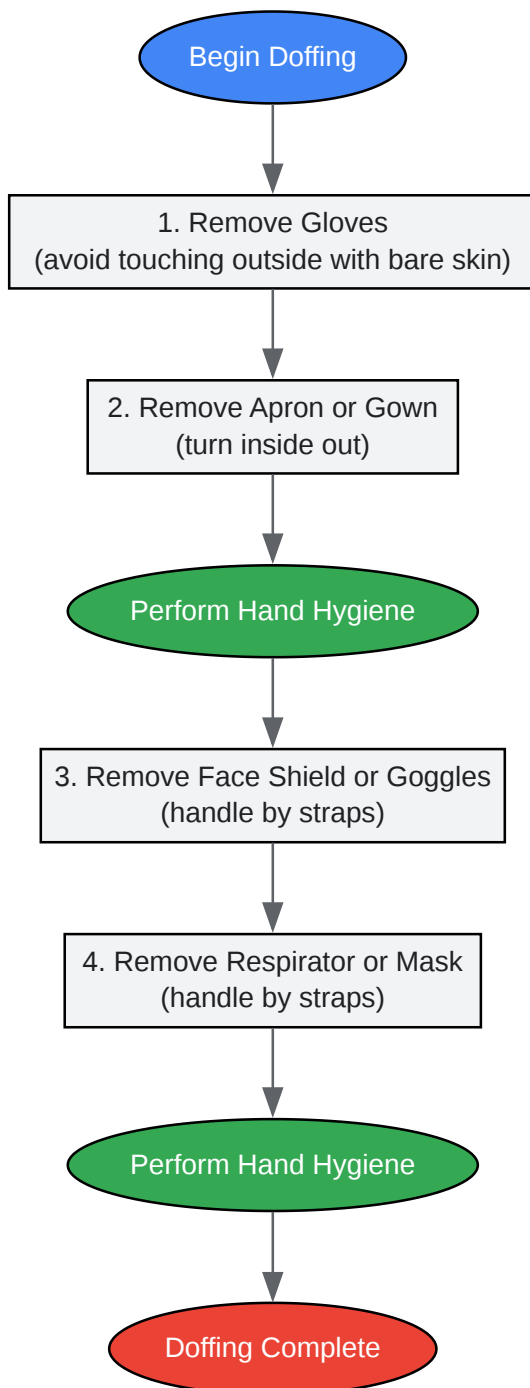
Visual Diagrams



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Caption: Workflow for selecting appropriate PPE when handling **Ethen-1,2-diol**.

PPE Doffing (Removal) Procedure

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Ethen-1,2-diol (Ethylene Glycol)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074797#personal-protective-equipment-for-handling-ethen-1-2-diol]

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